

Application Notes and Protocols for PXS-5505 in DMSO

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to the solubility and stability of the pan-lysyl oxidase inhibitor, **PXS-5505**, in dimethyl sulfoxide (DMSO). Adherence to these guidelines and protocols will ensure the accurate preparation, storage, and use of **PXS-5505** solutions in research and development settings, leading to more reliable and reproducible experimental outcomes.

Introduction to PXS-5505

PXS-5505 is a potent, orally bioavailable, and irreversible inhibitor of all lysyl oxidase (LOX) family members. By targeting these enzymes, **PXS-5505** modulates the cross-linking of collagen and elastin, which are critical processes in the formation of the extracellular matrix. This mechanism of action gives **PXS-5505** significant therapeutic potential in fibrotic diseases such as myelofibrosis and other conditions characterized by excessive tissue stiffening. Given its widespread use in preclinical and in vitro studies, understanding the solubility and stability of **PXS-5505** in DMSO, a common laboratory solvent, is paramount for accurate and reproducible research.

Data Presentation: Solubility and Stability of PXS-5505 in DMSO



The following tables summarize the available quantitative data for the solubility and recommended storage conditions for **PXS-5505** in DMSO.

Table 1: Solubility of PXS-5505 in DMSO

Compound Form	Concentration	Method	Source
PXS-5505 (hydrochloride)	≥10 mg/mL	Not Specified	Cayman Chemical
PXS-5505	10 mM	Not Specified	Probechem
PXS-5505 (dihydrochloride)	Soluble	Not Specified	AOBIOUS
PXS-5505 (free base)	Soluble	Not Specified	Excenen PharmaTech

Table 2: Stability and Storage of PXS-5505 in DMSO Solution

Storage Temperature	Duration	Stability Notes	Source
-20°C	1 month	Recommended for solvent-based solutions.	Excenen PharmaTech
-20°C	6 months	Recommended for solvent-based solutions.	Probechem
-80°C	6 months	Recommended for solvent-based solutions.	Probechem

Experimental Protocols

The following are detailed protocols for the preparation of **PXS-5505** stock solutions and the determination of its solubility and stability in DMSO.



Protocol for Preparation of a 10 mM PXS-5505 Stock Solution in DMSO

Objective: To prepare a standardized 10 mM stock solution of **PXS-5505** in DMSO for use in various assays.

Materials:

- PXS-5505 (hydrochloride or free base) powder
- · Anhydrous, high-purity DMSO
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional)
- · Amber glass or polypropylene vials

Procedure:

- · Calculate the required mass:
 - The molecular weight of PXS-5505 (free base) is 280.32 g/mol.
 - The molecular weight of PXS-5505 dihydrochloride is 353.23 g/mol.
 - Use the following formula to calculate the mass of PXS-5505 needed: Mass (mg) = 10 mM
 * Volume (L) * Molecular Weight (g/mol)
- Accurately weigh the calculated amount of PXS-5505 powder and transfer it to a sterile vial.
- Add the calculated volume of anhydrous DMSO to the vial.
- Vortex the solution for 2-3 minutes to facilitate dissolution.



- If the compound does not fully dissolve, gently warm the vial in a 37°C water bath for 5-10 minutes and vortex again.
- Sonication for 5-10 minutes can also be used to aid dissolution.
- Visually inspect the solution to ensure it is clear and free of any particulate matter.
- For storage, aliquot the stock solution into single-use volumes to minimize freeze-thaw cycles and store at -20°C or -80°C, protected from light.

Protocol for Determination of Kinetic Solubility of PXS-5505 in Aqueous Buffer

Objective: To determine the kinetic solubility of **PXS-5505** in an aqueous buffer, which is relevant for cell-based assays.

Materials:

- 10 mM PXS-5505 stock solution in DMSO
- Phosphate-buffered saline (PBS), pH 7.4
- 96-well microplate (clear bottom)
- Microplate reader capable of measuring absorbance at 620 nm

Procedure:

- Prepare a series of dilutions of the 10 mM PXS-5505 stock solution in DMSO.
- In a 96-well plate, add a small volume (e.g., 2 μL) of each PXS-5505 dilution to wells containing PBS (e.g., 198 μL) to achieve a final DMSO concentration of 1%.
- Include a blank control containing only PBS and 1% DMSO.
- Mix the contents of the wells by gentle shaking for 1-2 minutes.
- Incubate the plate at room temperature for 1-2 hours.



- Measure the absorbance (turbidity) of each well at 620 nm using a microplate reader.
- Data Analysis: A significant increase in absorbance compared to the blank indicates precipitation. The highest concentration that does not show a significant increase in absorbance is considered the kinetic solubility.

Protocol for Assessment of PXS-5505 Stability in DMSO by HPLC

Objective: To evaluate the stability of **PXS-5505** in a DMSO stock solution over time under specified storage conditions.

Materials:

- 10 mM PXS-5505 stock solution in DMSO
- HPLC-grade acetonitrile and water
- Formic acid
- HPLC system with a C18 column and UV detector
- Autosampler vials

Procedure:

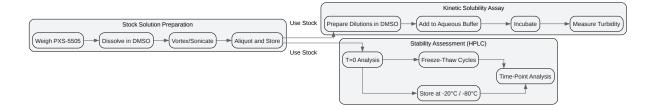
- Time-Zero (T=0) Analysis: Immediately after preparing the 10 mM PXS-5505 stock solution, take an aliquot, dilute it to an appropriate concentration (e.g., 10 μM) with an acetonitrile/water mixture, and inject it into the HPLC system.
- Storage: Store the remaining stock solution under the desired conditions (e.g., -20°C and -80°C), protected from light.
- Time-Point Analysis: At predetermined time points (e.g., 1 week, 1 month, 3 months, 6 months), thaw an aliquot of the stored stock solution, dilute it in the same manner as the T=0 sample, and analyze it by HPLC using the same method.



- Freeze-Thaw Stability: Subject a separate aliquot of the stock solution to multiple freeze-thaw cycles (e.g., 5 cycles, where one cycle consists of freezing at -20°C for at least 12 hours and thawing at room temperature). After the cycles, analyze the sample by HPLC.
- Data Analysis: Compare the peak area of the PXS-5505 parent compound at each time point
 and after freeze-thaw cycles to the T=0 sample. A decrease in the peak area of the parent
 compound and the appearance of new peaks are indicative of degradation.

Visualizations

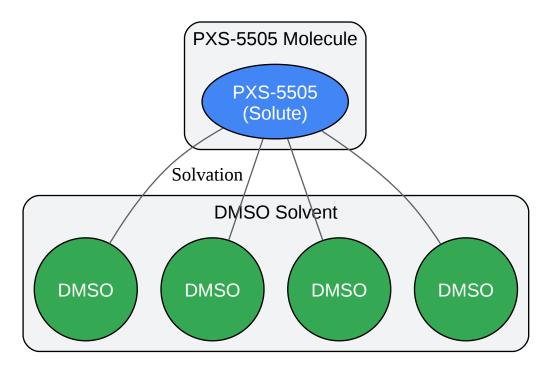
The following diagrams illustrate the experimental workflow for assessing the solubility and stability of **PXS-5505** and the conceptual interaction of **PXS-5505** with DMSO.



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Caption: Experimental workflow for **PXS-5505** solubility and stability assessment.





Conceptual Diagram of PXS-5505 Solvated by DMSO

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Caption: **PXS-5505** solvated by DMSO molecules.

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